

Application Note: Measuring the Leaching Rate of Organotins from Antifouling Coatings

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Compound of Interest

Compound Name: Dimethylbis[(1-oxoneodecyl)oxy]stannane

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Introduction

Organotin compounds, such as tributyltin (TBT) and triphenyltin (TPT), have historically been used as effective biocides in antifouling paints to prevent the growth of marine organisms on ship hulls.[1] However, their high toxicity to non-target marine life has led to strict regulations and a ban on their use in many regions.[2][3] Accurate measurement of the leaching rate of these compounds from coated surfaces is crucial for environmental risk assessment, developing safer alternatives, and ensuring compliance with regulatory standards. This application note provides detailed protocols for determining the organotin leaching rate from antifouling coatings, based on established standard methods.

Principle of Measurement

The fundamental principle behind measuring the leaching rate involves exposing a coated surface to a known volume of artificial seawater for a specified period under controlled conditions. The concentration of the leached organotin compound in the seawater is then determined using sensitive analytical techniques. The leaching rate is subsequently calculated and typically expressed in micrograms of organotin leached per square centimeter of the coated surface per day ($\mu\text{g}/\text{cm}^2/\text{day}$).

Data Presentation

The following table summarizes typical leaching rates of organotins from different types of antifouling coatings, as reported in various studies. These values are intended for comparative purposes; actual leaching rates can vary depending on the specific paint formulation, environmental conditions, and age of the coating.

Antifouling Paint Type	Organotin Compound	Leaching Rate ($\mu\text{g}/\text{cm}^2/\text{day}$)	Test Method/Conditions
Self-Polishing Copolymer (SPC)	Tributyltin (TBT)	1 - 3 (steady state)	ASTM/EPA rotating cylinder method[4][5]
Self-Polishing Copolymer (SPC)	Tributyltin (TBT)	1 - 2 (steady state)	Bubbling method in natural seawater[4]
Free-Association	Tributyltin (TBT)	Initial release is rapid and declines steadily	General characteristic[6]
Generic Antifouling Paint	Triphenyltin (TPT)	0.5 - 15 (initial)	Immersion test in natural seawater[4]
Generic Antifouling Paint	Triphenyltin (TPT)	0.8 - 1.8 (after 18 months)	Immersion test in natural seawater[4][5]

Experimental Protocols

This section details the methodologies for key experiments involved in measuring organotin leaching rates, primarily based on the rotating cylinder methods described in ASTM D5108 and ISO 15181 standards.[2][7]

Protocol 1: Preparation of Coated Test Cylinders

- Cylinder Preparation:** Use inert cylinders (e.g., polycarbonate) of a standardized diameter (e.g., 64 ± 5 mm).[2] Clean the cylinders thoroughly and lightly abrade the surface to be painted to ensure proper adhesion.
- Coating Application:** Apply the antifouling paint to a defined surface area of the cylinder according to the manufacturer's instructions. Ensure a uniform and specified dry film

thickness.

- Curing: Allow the paint to cure completely under controlled conditions of temperature and humidity as specified by the paint manufacturer.

Protocol 2: Leaching Rate Measurement (Rotating Cylinder Method)

This protocol is a generalized procedure based on ASTM D5108 and ISO 15181.

- Apparatus Setup:
 - Holding Tank: A large tank with flowing, temperature- and pH-controlled artificial seawater.
 - Measuring Container: A smaller, sealed container of a known volume (e.g., 1.8 - 2.2 liters) designed to hold a single test cylinder.[\[2\]](#)
 - Rotating Device: A mechanism to rotate the test cylinders at a constant speed (e.g., 60 ± 5 rpm) within the measuring container.[\[2\]](#)
- Pre-leaching/Conditioning: Immerse the coated cylinders in the holding tank for an initial conditioning period to allow the initial, often rapid, release of biocides to stabilize.
- Leaching Measurement:
 - At specified time intervals (e.g., 1, 3, 7, 14, 21, 28, 35, and 45 days), transfer each test cylinder from the holding tank to an individual measuring container filled with a precise volume of fresh artificial seawater.[\[2\]](#)
 - Rotate the cylinder in the measuring container at a constant speed (e.g., 60 rpm) for a defined period (e.g., 1 hour).[\[2\]](#)
 - After the rotation period, remove the cylinder and return it to the holding tank.
 - Collect a water sample from the measuring container for organotin analysis.
- Calculation of Leaching Rate: The leaching rate (R) is calculated using the following formula:

$$R = (C \times V) / (A \times T)$$

Where:

- C = Concentration of organotin in the water sample (µg/L)
- V = Volume of the measuring container (L)
- A = Painted surface area of the cylinder (cm²)
- T = Duration of rotation in the measuring container (days)

Protocol 3: Analysis of Organotins in Seawater

Method A: Gas Chromatography-Mass Spectrometry (GC-MS)

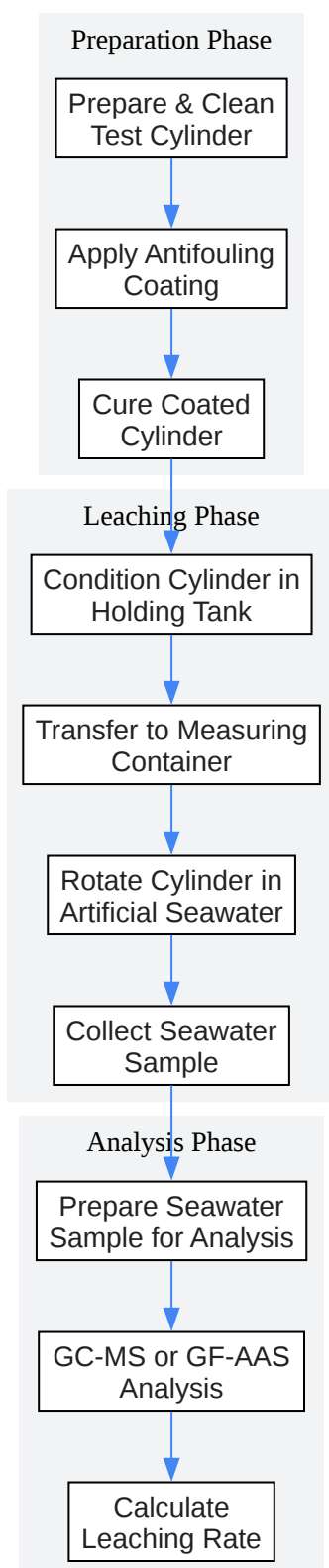
- Sample Preparation (Derivatization and Extraction):
 - To a known volume of the seawater sample, add a suitable internal standard.
 - Adjust the pH of the sample to approximately 5.
 - Add a derivatizing agent, such as sodium tetraethylborate, to convert the ionic organotin species into volatile tetraalkyltin derivatives.
 - Extract the derivatized organotins into an organic solvent (e.g., hexane or pentane).
 - Concentrate the organic extract to a small volume.
- GC-MS Analysis:
 - Inject a small volume of the concentrated extract into the GC-MS system.
 - Separate the different organotin compounds on a suitable capillary column.
 - Detect and quantify the compounds using a mass spectrometer operating in selected ion monitoring (SIM) mode for high sensitivity and specificity.

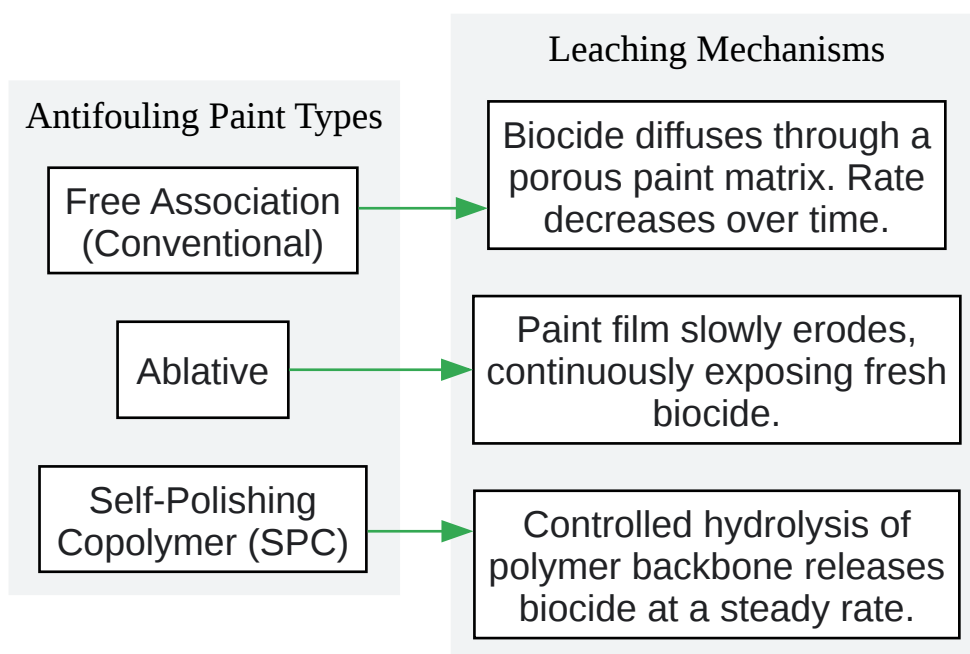
Method B: Graphite Furnace Atomic Absorption Spectrophotometry (GF-AAS)

- Sample Preparation (Extraction):
 - Acidify the seawater sample.
 - Extract the organotin compounds into an organic solvent.
 - Back-extract the organotins into an acidic aqueous solution.
- GF-AAS Analysis:
 - Inject a small volume of the acidic extract into the graphite furnace of the AAS.
 - The sample is subjected to a temperature program to dry, ash, and atomize the sample.
 - Measure the absorbance of light by the tin atoms at a specific wavelength, which is proportional to the concentration of tin in the sample.

Mandatory Visualizations

The following diagrams illustrate the key workflows and relationships in the process of measuring organotin leaching rates.





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